

# Personal protective equipment for handling 1-Chloro-4-ethynylbenzene

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## Compound of Interest

Compound Name: 1-Chloro-4-ethynylbenzene

Cat. No.: B013528

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## Essential Safety and Handling Guide for 1-Chloro-4-ethynylbenzene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Chloro-4-ethynylbenzene**. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Chloro-4-ethynylbenzene** is a flammable solid that can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[1][2]</sup> Appropriate personal protective equipment is mandatory to minimize exposure risks.

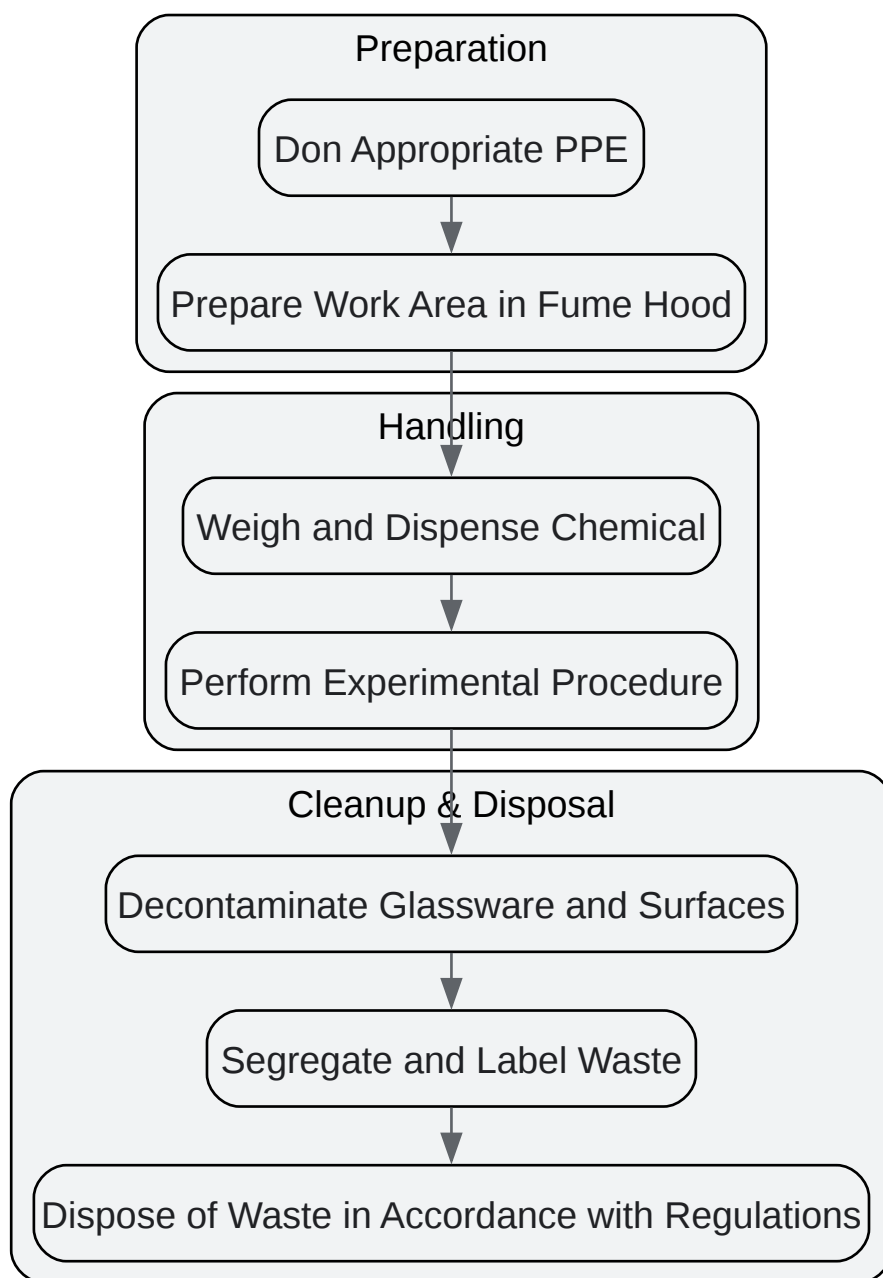
Table 1: Personal Protective Equipment (PPE) for Handling **1-Chloro-4-ethynylbenzene**

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Chemical safety goggles or a face shield	Must be worn when there is a potential for splash or dust generation.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves for integrity before each use.[4]
Lab coat or chemical-resistant apron	To protect against skin contact.	
Respiratory Protection	NIOSH-approved N95 dust mask or higher	Required when handling the solid outside of a certified chemical fume hood.[5]
Footwear	Closed-toe shoes	Standard laboratory practice.

## Operational Plan: Step-by-Step Handling Procedure

All handling of **1-Chloro-4-ethynylbenzene** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **1-Chloro-4-ethynylbenzene**.

#### Step 1: Preparation

- Don PPE: Before handling the chemical, put on all required personal protective equipment as detailed in Table 1.

- **Prepare Workspace:** Ensure the chemical fume hood is operational. Gather all necessary equipment and reagents.

#### Step 2: Handling

- **Weighing and Transfer:** Carefully weigh the required amount of **1-Chloro-4-ethynylbenzene** in a tared container within the fume hood. Avoid generating dust.
- **Experimental Use:** Add the chemical to the reaction vessel or solvent within the fume hood. Keep the container tightly closed when not in use.[\[1\]](#)

#### Step 3: Post-Handling

- **Decontamination:** Thoroughly clean all glassware and surfaces that have come into contact with the chemical.
- **PPE Removal:** Remove personal protective equipment in the correct order to avoid cross-contamination.

## Disposal Plan

Proper disposal of **1-Chloro-4-ethynylbenzene** and any contaminated materials is crucial to prevent environmental harm and adhere to safety regulations.

- **Waste Segregation:** All waste containing **1-Chloro-4-ethynylbenzene**, including excess reagent, reaction byproducts, and contaminated materials (e.g., gloves, weighing papers), must be collected in a designated, properly labeled hazardous waste container for halogenated organic compounds.
- **Container Management:** The waste container must be kept securely closed and stored in a designated satellite accumulation area.
- **Disposal:** Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[1\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Chloro-4-ethynylbenzene** is provided below.

Table 2: Physical and Chemical Properties of **1-Chloro-4-ethynylbenzene**

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>5</sub> Cl[2]
Molecular Weight	136.58 g/mol [2]
Appearance	Dark yellow solid[1]
Melting Point	43 - 47 °C[1]
Boiling Point	79 - 82 °C @ 23 mmHg[1]
Flash Point	10 °C[1][5]

## Emergency Procedures

### Spill:

- Small Spill: In case of a small spill within a fume hood, absorb the material with an inert absorbent material and place it in the designated hazardous waste container.
- Large Spill: For a large spill, evacuate the area and contact your institution's emergency response team.

### Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.<sup>[1]</sup>

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